

Comprehensive Technical Guide: Cholesterol Hydrogen Phthalate (CHP)

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Compound of Interest

Compound Name: Cholesterol Hydrogen Phthalate

CAS No.: 6732-01-0

Cat. No.: B1581151

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Executive Summary

Cholesterol Hydrogen Phthalate (CHP), also known as cholesteryl hydrogen phthalate or phthalic acid monocholesteryl ester (CAS: 6732-01-0), is a pivotal amphiphilic steroid derivative. It occupies a unique niche at the intersection of soft matter physics and pharmaceutical formulation. Unlike pure cholesterol, CHP possesses a free carboxylic acid moiety, conferring pH-sensitivity and hydrogen-bonding capabilities that are exploited in the engineering of "glassy" liquid crystals and stimuli-responsive drug delivery systems.

This guide provides a rigorous analysis of CHP, moving beyond basic properties to explore its synthesis, phase behavior, and application in stabilizing liposomal membranes.

Physicochemical Profile

CHP acts as a "Janus" molecule: it retains the rigid, hydrophobic tetracyclic core of cholesterol while presenting a hydrophilic, ionizable phthalic acid headgroup.

Table 1: Core Technical Specifications

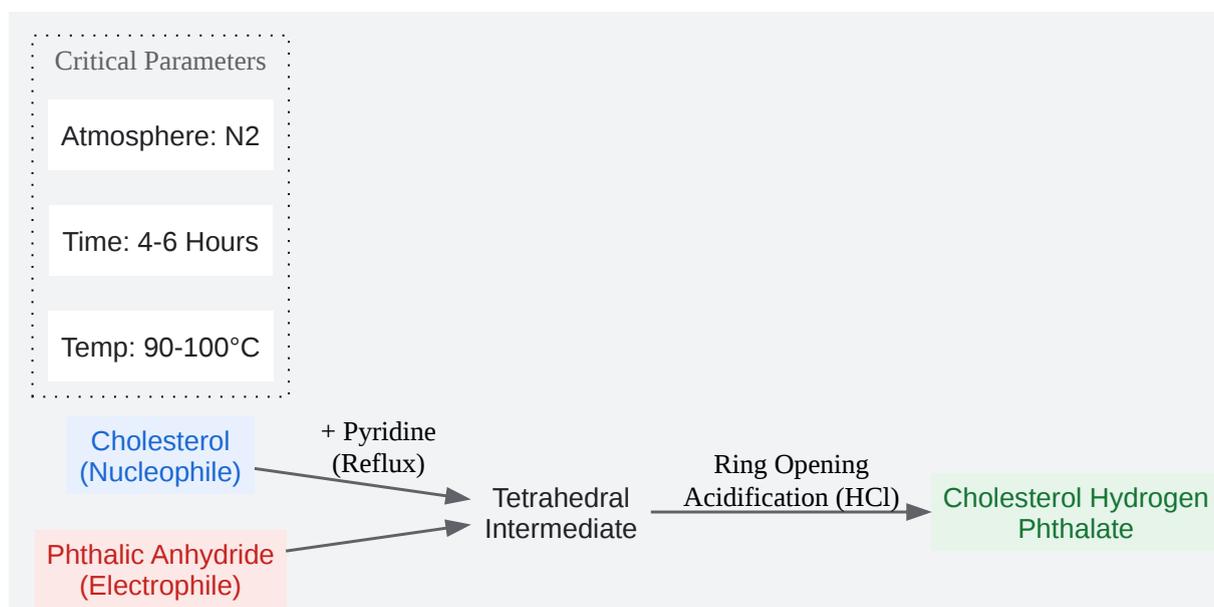
Property	Specification	Notes
IUPAC Name	2-[[[3 β]-Cholest-5-en-3-yloxy]carbonyl]benzoic acid	Mono-ester of phthalic acid
CAS Number	6732-01-0	
Molecular Formula	C ₃₅ H ₅₀ O ₄	
Molecular Weight	534.78 g/mol	
Melting Point	162.0 – 166.0 °C	Decomposes upon prolonged heating
Solubility	Soluble in CHCl ₃ , Pyridine, THF; Insoluble in Water	Amphiphilic nature allows micelle formation
Appearance	White to off-white crystalline powder	
Specific Rotation	[α] ²⁰ D -5.0° to -9.0° (c=2, CHCl ₃)	Retains chirality of cholesterol

Synthesis & Characterization Protocol

Expert Insight: While simple esterification is possible, the "Senior Scientist" approach prioritizes yield and purity by using an anhydride ring-opening mechanism. This avoids the formation of the di-ester (dicholesteryl phthalate) by strictly controlling stoichiometry and using pyridine as both solvent and base.

Reaction Mechanism

The synthesis involves the nucleophilic attack of the cholesterol 3 β -hydroxyl group on the carbonyl carbon of phthalic anhydride.



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Figure 1: Ring-opening esterification pathway for CHP synthesis.

Step-by-Step Protocol

- Preparation: In a dry round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve Cholesterol (10.0 g, 25.8 mmol) in anhydrous Pyridine (50 mL).
 - Why Pyridine? It acts as a solvent for cholesterol and a proton scavenger (base) to catalyze the nucleophilic attack.
- Addition: Add Phthalic Anhydride (4.2 g, 28.4 mmol). A slight molar excess (1.1 eq) ensures complete consumption of the expensive cholesterol starting material.
- Reflux: Heat the mixture to 95°C under a nitrogen atmosphere for 6 hours. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 7:3).
- Quenching: Cool the reaction mixture to room temperature. Pour slowly into ice-cold dilute HCl (10%, 500 mL) with vigorous stirring.

- Mechanism:[1][2] The HCl neutralizes the pyridine and protonates the carboxylate salt, precipitating the free acid form of CHP.
- Work-up: Filter the white precipitate. Wash extensively with cold water to remove pyridinium salts.
- Purification: Recrystallize from Ethanol/Acetone (1:1).
 - Validation: The product should have a sharp melting point (~164°C). If the range is broad, unreacted cholesterol is likely present.

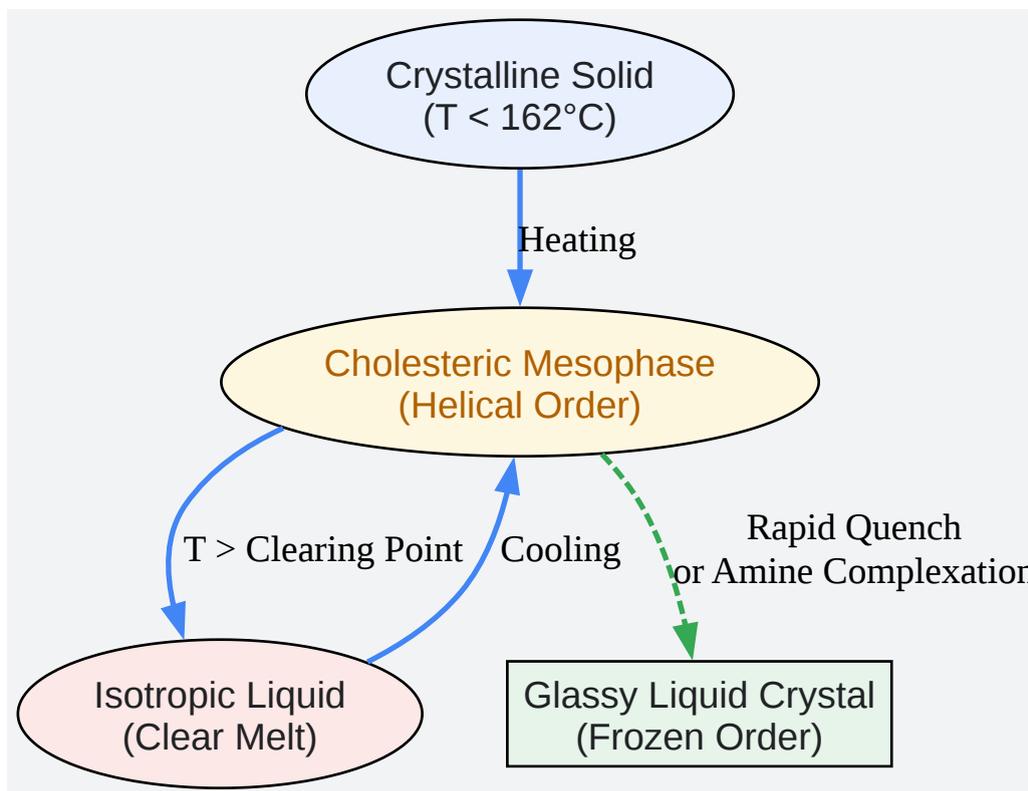
Liquid Crystal Engineering: The "Glassy" State

CHP is not just a building block; it is a functional material. It belongs to the class of Cholesteric (Chiral Nematic) Liquid Crystals.[3]

The Cholesteric Phase

Due to the chirality of the steroid backbone, CHP molecules do not stack simply; they twist, forming a helical supramolecular structure. The "pitch" of this helix determines the wavelength of light reflected.

- Thermochromism: As temperature changes, the pitch changes, altering the reflected color.
- Glassy Liquid Crystals (GLCs): A critical application of CHP is its ability to form GLCs. When cooled rapidly from the isotropic melt, or when complexed with amines, CHP can "freeze" its liquid crystalline order into a solid glass.[2] This preserves the optical properties (color) in a solid state, useful for optical data storage.



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Figure 2: Thermotropic phase transitions of CHP, highlighting the metastable glassy state.

Pharmaceutical Applications: Liposome Stabilization

In drug delivery, CHP is valued for its pH-sensitivity. Unlike standard cholesterol, which is neutral, CHP introduces a carboxyl group (pKa ~ 4-5) to the lipid bilayer.

Mechanism of Action

- Neutral pH (Bloodstream): The carboxyl group is ionized (COO⁻). The negative charge provides electrostatic repulsion, preventing liposome aggregation (increased colloidal stability).
- Acidic pH (Endosome/Tumor Microenvironment): The group becomes protonated (COOH). This reduces the headgroup area and alters the membrane curvature, potentially destabilizing the membrane to trigger drug release.

Formulation Protocol (Thin Film Hydration)

- Mix: Dissolve DSPC (lipid) and CHP in Chloroform at a 7:3 molar ratio.
- Evaporate: Remove solvent under vacuum to form a thin lipid film.
- Hydrate: Add aqueous buffer (PBS, pH 7.4) containing the drug payload.[4] Agitate at 60°C (above the lipid transition temperature).
- Extrude: Pass through 100 nm polycarbonate filters to ensure uniform size.

Safety & Handling (MSDS Summary)

- Hazard Classification: Skin Irrit. 2 (H315), Eye Irrit. 2A (H319), STOT SE 3 (H335).
- Handling: Avoid inhalation of dust. Use in a fume hood, especially during synthesis involving pyridine.
- Storage: Store at 2-8°C. Keep container tightly closed to prevent hydrolysis of the ester bond by atmospheric moisture.

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